

# Levatin: A Technical Overview of a Norclerodane Diterpene

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## Compound of Interest

Compound Name: *Levatin*

Cat. No.: *B241495*

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For researchers, scientists, and professionals in drug development, this document provides a concise technical summary of the key molecular and physical properties of **Levatin**, a natural compound isolated from the plant genus *Croton*. Due to the limited publicly available data on its specific biological activities, this guide focuses on its fundamental chemical characteristics and a generalized experimental context for its isolation.

## Core Molecular and Physical Data

**Levatin** is classified as an 18-norclerodane diterpene.<sup>[1]</sup> Its fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>20</sub> O <sub>5</sub>	<sup>[1][2][3]</sup>
Molecular Weight	328.36 g/mol	<sup>[1][2][4]</sup>
Alternate Molecular Weight	328.4 g/mol	<sup>[3][5]</sup>
CAS Number	140670-84-4	<sup>[2][5]</sup>

## Chemical and Structural Information

**Levatin** is extracted from plants of the *Croton* genus, specifically *Croton laevigatus* Vahl<sup>[2]</sup> and *Croton levatii*.<sup>[1]</sup> The following diagram illustrates the classification and origin of **Levatin**.

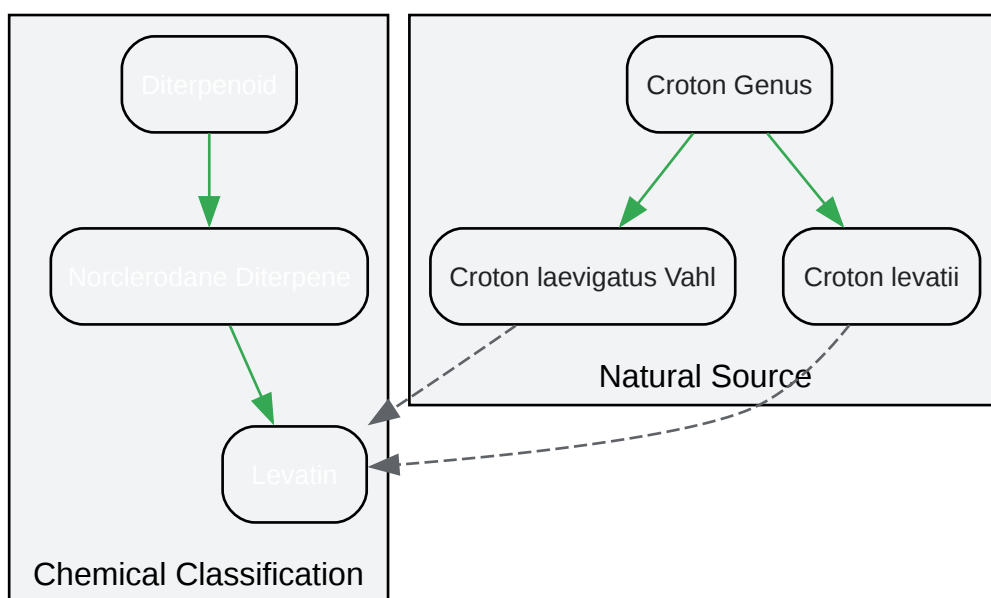


Figure 1. Classification and Origin of Levatin

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Figure 1. Classification and Origin of **Levatin**

## Generalized Experimental Workflow: Isolation and Characterization

While specific experimental protocols for **Levatin** are not widely published, a general workflow for the isolation and characterization of a novel natural product like **Levatin** from a plant source can be conceptualized. This process typically involves extraction, fractionation, purification, and structure elucidation.

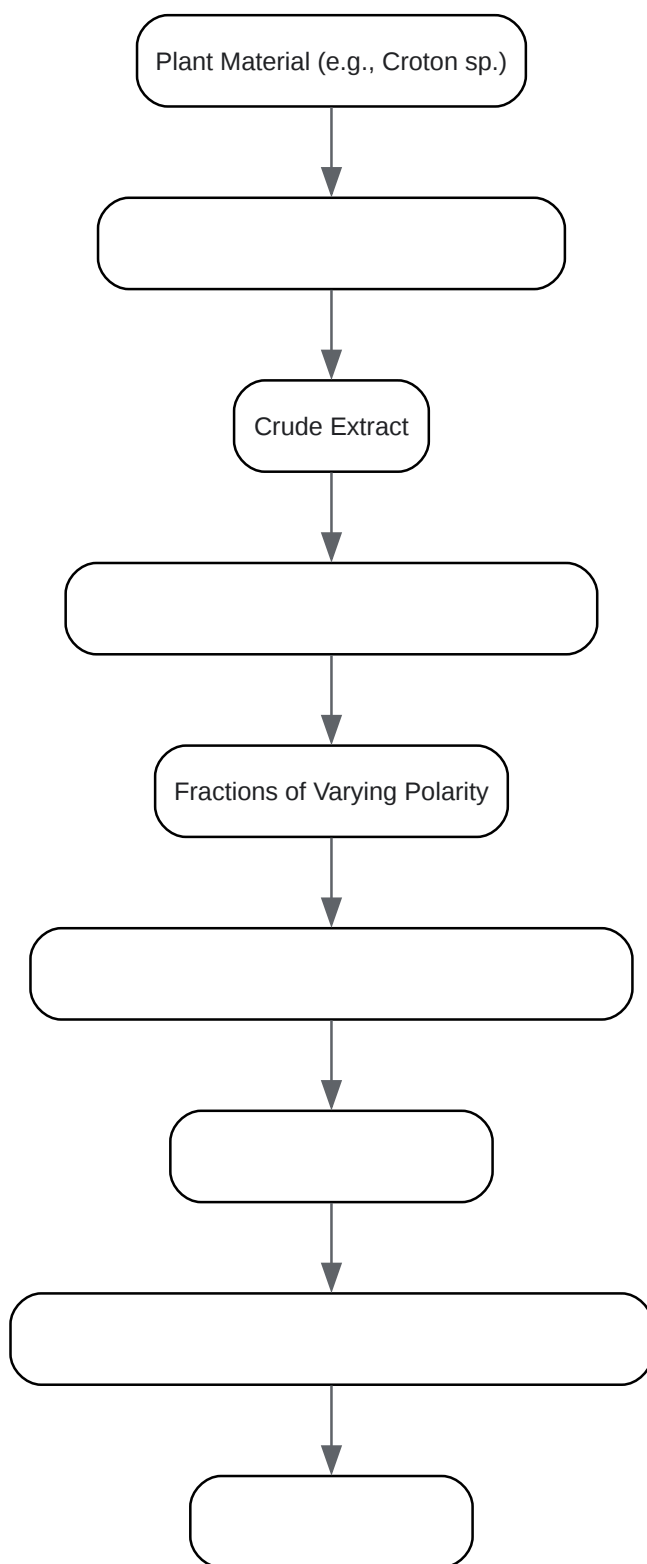


Figure 2. Generalized Workflow for Natural Product Isolation

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Figure 2. Generalized Workflow for Natural Product Isolation

Further research is required to elucidate the specific biological activities and potential signaling pathways associated with **Levatin**. The information provided here serves as a foundational guide to its chemical nature for researchers interested in the study of novel diterpenoids.

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## References

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